

Measuring Intracellular Tenofovir Diphosphate: Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tenofovir-C3-O-C15-CF3 ammonium*

Cat. No.: *B15580153*

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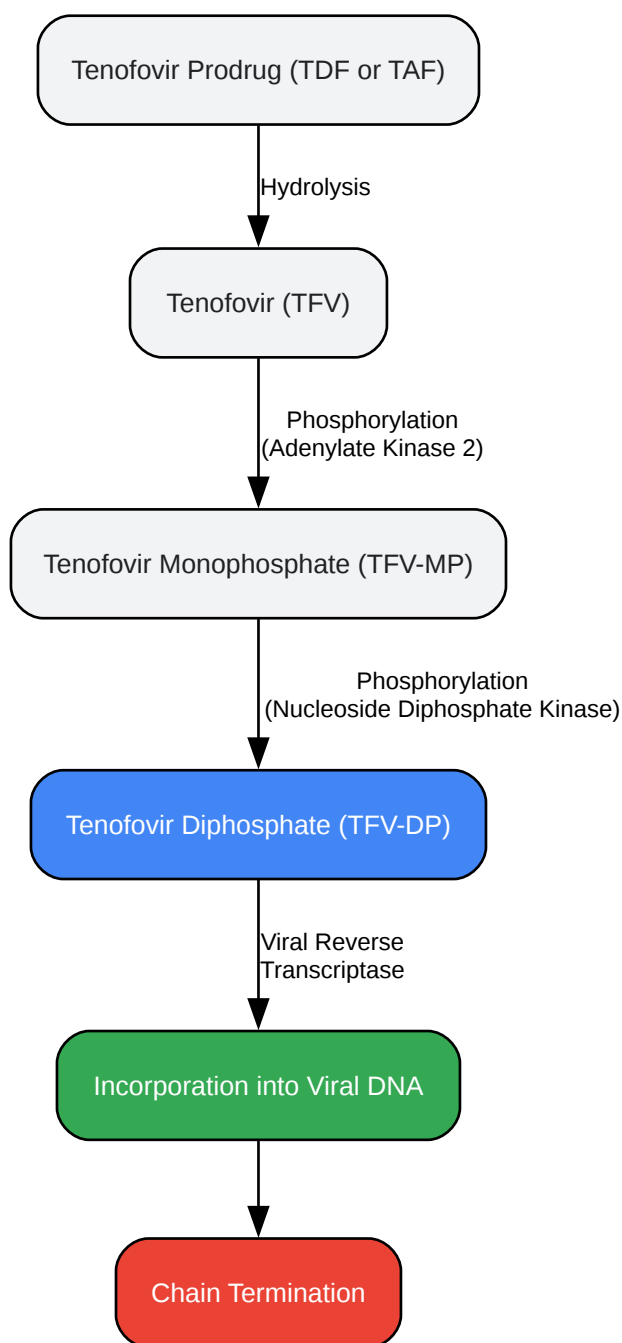
Introduction

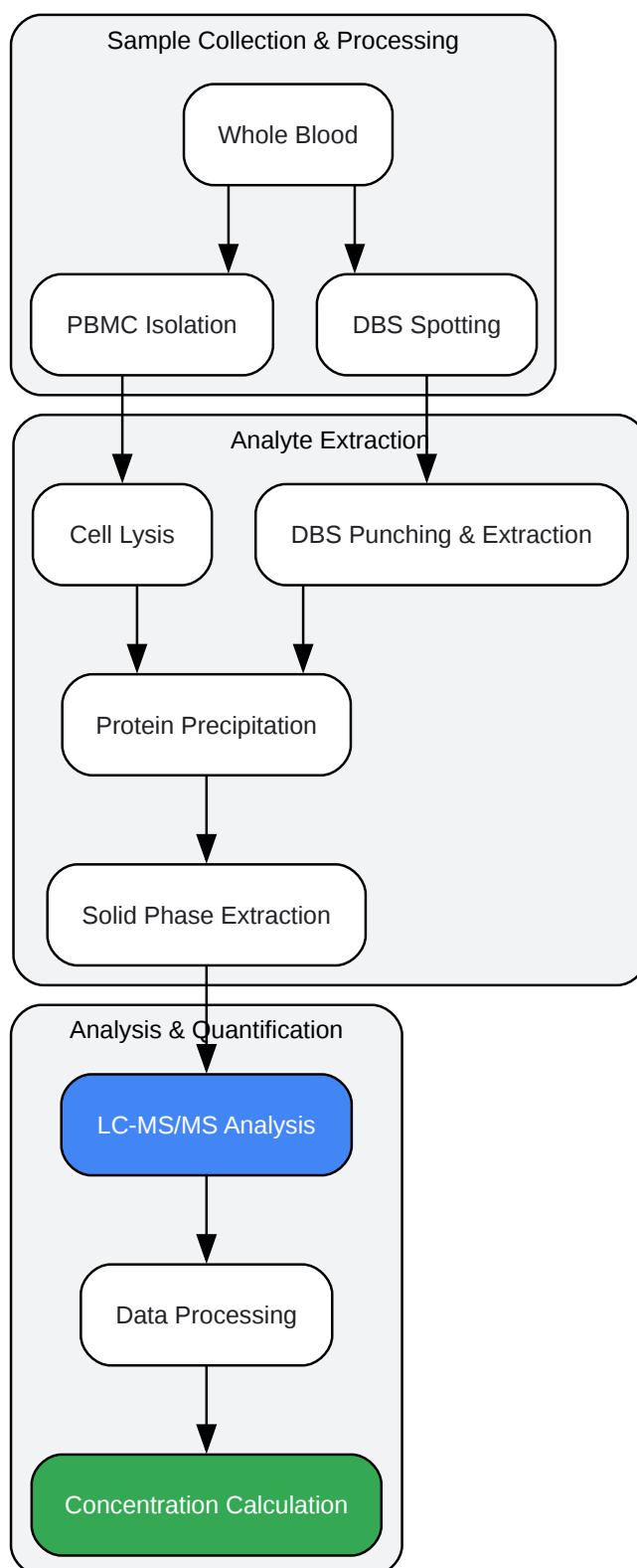
Tenofovir is a cornerstone of antiretroviral therapy (ART) for HIV infection and is also used in the management of chronic hepatitis B.^{[1][2]} Administered as prodrugs, tenofovir disoproxil fumarate (TDF) or tenofovir alafenamide (TAF), it undergoes intracellular phosphorylation to its active metabolite, tenofovir diphosphate (TFV-DP).^{[1][3]} TFV-DP acts as a competitive inhibitor of viral reverse transcriptase, leading to chain termination and suppression of viral replication.^{[1][4]} The long intracellular half-life of TFV-DP makes it an excellent biomarker for assessing treatment adherence and cumulative drug exposure.^[3]

This document provides detailed application notes and protocols for the quantification of intracellular TFV-DP, primarily focusing on the gold-standard liquid chromatography-tandem mass spectrometry (LC-MS/MS) method. While the specific compound "**Tenofovir-C3-O-C15-CF3 ammonium**" may serve as an internal standard in specialized assays, this guide outlines the general principles and procedures applicable to the broader research community.

Metabolic Activation of Tenofovir

Tenofovir prodrugs are metabolized within the cell to the active diphosphate form. This process is crucial for its antiviral activity.





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- To cite this document: BenchChem. [Measuring Intracellular Tenofovir Diphosphate: Application Notes and Protocols for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15580153#tenofovir-c3-o-c15-cf3-ammonium-measuring-intracellular-tenofovir-diphosphate]

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